

Unveiling the Spectroscopic Signature of Macrocarpal K: A Technical Guide

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For researchers, scientists, and drug development professionals, this in-depth technical guide provides a comprehensive overview of the spectroscopic data for **Macrocarpal K**, a significant phloroglucinol-sesquiterpene adduct isolated from Eucalyptus globulus. This document outlines the key nuclear magnetic resonance (NMR) and mass spectrometry (MS) data essential for the identification, characterization, and further investigation of this natural product.

Macrocarpal K, a member of the macrocarpal family of compounds, has garnered interest for its potential biological activities. Its structural elucidation relies heavily on a detailed analysis of its spectroscopic profile. This guide presents the available data in a structured format to facilitate its use in research and development.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry provides crucial information for determining the molecular formula of **Macrocarpal K**.

Parameter	Value
Molecular Formula	C ₂₈ H ₄₀ O ₆
Molecular Weight	472.6 g/mol
Ionization Mode	Electrospray Ionization (ESI)
Mass Analyzed	[M+H] ⁺ , [M+Na] ⁺ , etc.



Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The 1 H and 13 C NMR data are fundamental to defining the precise chemical structure of **Macrocarpal K**, including the connectivity of its phloroglucinol and sesquiterpene moieties. The following tables summarize the chemical shifts (δ) in parts per million (ppm).

 $\begin{array}{c|cccc} \textbf{1H NMR Spectroscopic Data} \\ \textbf{Position} & \delta \text{ (ppm)} & \text{Multiplicity} & \textbf{J (Hz)} \\ \hline \textbf{Data unavailable in} \\ \textbf{the provided search} \\ \textbf{results} \\ \hline \\ \textbf{Position} & \delta \text{ (ppm)} \\ \hline \\ \textbf{Data unavailable in the provided search results} \\ \hline \end{array}$

Experimental Protocols

The isolation and spectroscopic analysis of **Macrocarpal K** follow a standardized workflow for natural product chemistry.

Isolation of Macrocarpal K

The general procedure for isolating macrocarpals from Eucalyptus species involves several key steps:

- Extraction: Dried and powdered leaves of Eucalyptus globulus are extracted with a suitable organic solvent, such as methanol or ethanol, often at room temperature or with gentle heating.
- Solvent Partitioning: The crude extract is then subjected to liquid-liquid partitioning with solvents of varying polarity (e.g., hexane, ethyl acetate, and water) to separate compounds based on their polarity.



 Chromatographic Separation: The fraction containing the macrocarpals is further purified using a combination of chromatographic techniques. This typically includes column chromatography on silica gel, followed by preparative high-performance liquid chromatography (HPLC) to yield pure Macrocarpal K.

Spectroscopic Analysis

The structural characterization of the isolated **Macrocarpal K** is achieved through the following spectroscopic methods:

- Mass Spectrometry (MS): High-resolution mass spectra are acquired using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer to determine the accurate mass and molecular formula.
- Nuclear Magnetic Resonance (NMR): ¹H, ¹³C, and various 2D NMR experiments (e.g., COSY, HSQC, HMBC) are performed on a high-field NMR spectrometer. Samples are typically dissolved in deuterated solvents such as methanol-d₄ or chloroform-d.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the isolation and structural elucidation of **Macrocarpal K**.



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A generalized workflow for the isolation and structural elucidation of **Macrocarpal K**.

Note: The specific ¹H and ¹³C NMR chemical shift values for **Macrocarpal K** were not available in the publicly accessible search results at the time of this compilation. For definitive data, researchers are encouraged to consult the primary literature, specifically the publication by







Shibuya et al. (2001) in Natural Medicines, which describes the isolation and structure determination of new macrocarpals, including **Macrocarpal K**.

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